

A Head-to-Head Comparison: DEEP RED vs. Cy5 Fluorescent Dyes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DEEP RED

Cat. No.: B1585064

[Get Quote](#)

In the dynamic landscape of biomedical research, the selection of appropriate fluorescent probes is paramount for generating high-fidelity data. This guide provides a comprehensive comparison of the well-established Cy5 fluorescent dye and the emerging class of **DEEP RED** dyes, offering researchers, scientists, and drug development professionals the critical information needed to make informed decisions for their specific applications.

At a Glance: Key Performance Characteristics

A summary of the key photophysical and performance characteristics of **DEEP RED** and Cy5 dyes is presented below. It is important to note that "**DEEP RED**" encompasses a variety of commercially available dyes with distinct properties. The data presented here for **DEEP RED** represents a range of these dyes, and specific characteristics can vary by product.

Property	DEEP RED Dyes	Cy5
Excitation Maximum (nm)	~630 - 644[1][2]	~649[3][4]
Emission Maximum (nm)	~650 - 665[1][2]	~667 - 670[3][4][5]
Molar Extinction Coefficient (cm ⁻¹ M ⁻¹)	Not consistently reported	~250,000[3][6]
Quantum Yield (Φ)	Not consistently reported	~0.20 - 0.27[3][6]
Photostability	Generally high, product-dependent	Moderate, known to be less photostable than some alternatives like Alexa Fluor 647.[7][8][9][10]
Key Features	Application-specific (e.g., pH sensing, oxidative stress detection, cell tracking)[1][2][11]	Bright, far-red fluorescence with low autofluorescence from biological specimens.[12][13]

In-Depth Analysis

DEEP RED Dyes: A Diverse Toolkit

The term "**DEEP RED**" refers to a family of fluorescent dyes with emission spectra in the **deep red** to far-red region, spectrally similar to Cy5. However, unlike the singular entity of Cy5, **DEEP RED** dyes are often engineered for specific biological applications.

For instance, pHrodo™ **Deep Red** is a pH-sensitive dye that exhibits fluorescence only in acidic environments, making it an excellent tool for studying cellular processes like endocytosis and phagocytosis.[11] It has an excitation and emission maximum of approximately 640 nm and 655 nm, respectively, and can be detected using standard Cy5 filter sets.[11]

CellROX® **Deep Red** is a fluorogenic probe designed to measure oxidative stress in live cells.[1] This cell-permeant dye is non-fluorescent in its reduced state and becomes brightly fluorescent upon oxidation by reactive oxygen species, with absorption/emission maxima at 644/665 nm.[1]

CellTracker™ **Deep Red** is utilized for monitoring cell movement and location over multiple generations.^[2] It has an excitation maximum of 630 nm and an emission maximum of 650 nm.^[2]

SYTO™ **Deep Red** is a cell-permeable nucleic acid stain suitable for delineating the nuclei of live, dead, or fixed cells.^[14] It has an excitation/emission maximum of 652/669 nm when bound to DNA and is compatible with standard Cy5 filter sets.^[14]

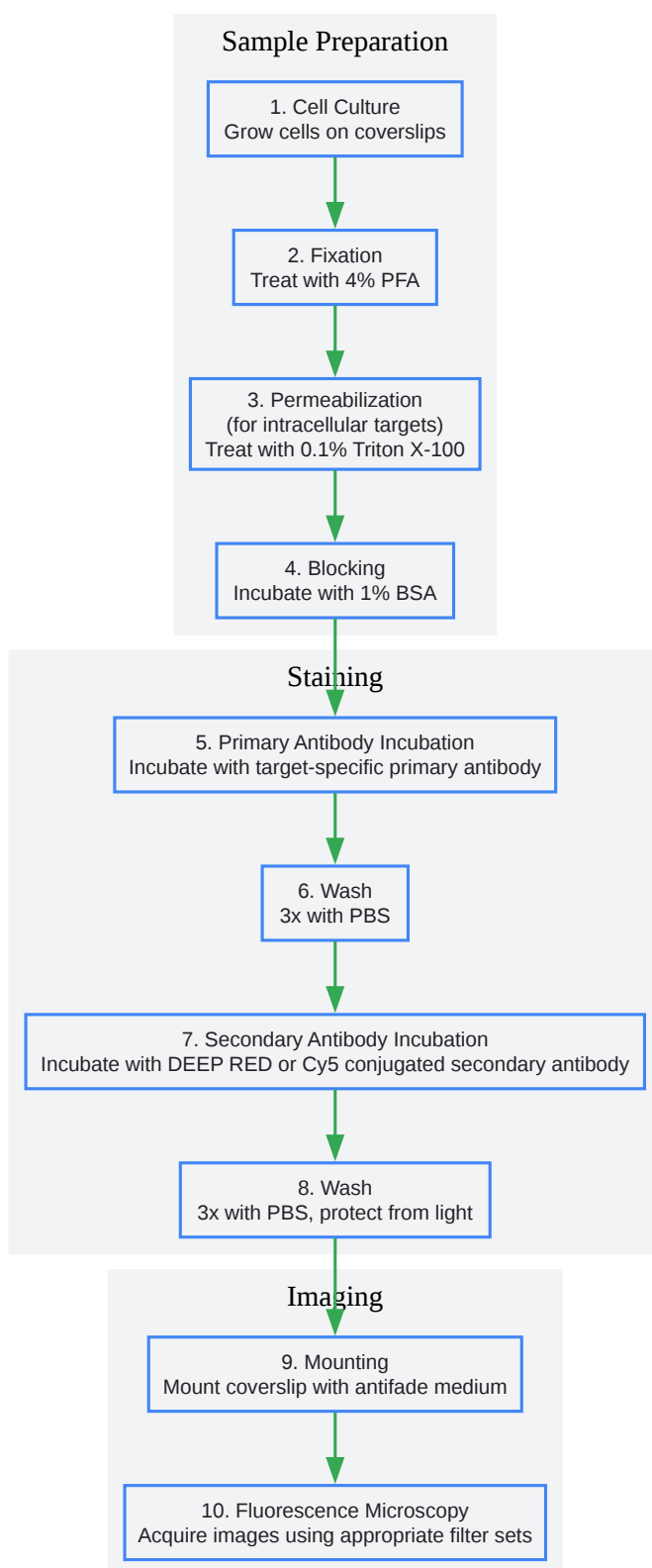
Cy5: The Established Workhorse

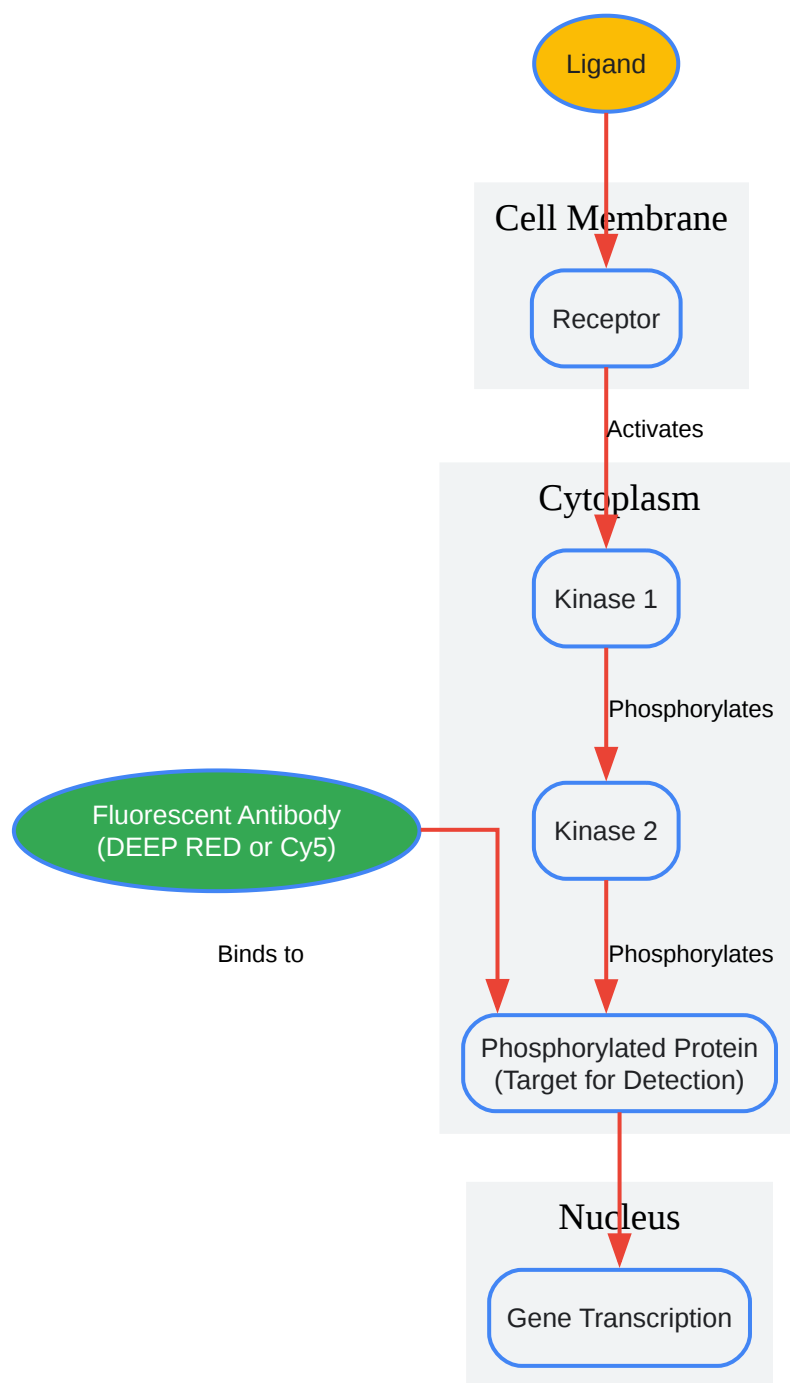
Cyanine5 (Cy5) is a bright and widely used fluorescent dye that emits in the far-red region of the spectrum.^{[12][13]} Its key advantages include high fluorescence intensity and minimal autofluorescence from biological specimens in this spectral range, leading to an excellent signal-to-noise ratio.^{[12][13]} Cy5 is a versatile dye used in a broad range of applications, including fluorescence microscopy, flow cytometry, and western blotting.^{[12][15][16]} However, its photostability can be a limitation in experiments requiring prolonged or intense light exposure, with studies indicating it is less photostable than some modern alternatives.^{[7][8][9][10]}

Experimental Protocols

To ensure objective and reproducible comparisons between **DEEP RED** and Cy5 dyes, standardized experimental protocols are essential. Below is a general workflow for evaluating dye performance in immunofluorescence applications.

General Immunofluorescence Staining Protocol





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. FluoroFinder [app.fluorofinder.com]
- 2. FluoroFinder [app.fluorofinder.com]
- 3. FluoroFinder [app.fluorofinder.com]
- 4. Fluorescent Properties of CY5 and Sulfonated CY5 and Fluorescence Instruments for - Technical Information - Chongqing Yusi Medicine Technology Co., Ltd. [en.yusiyy.com]
- 5. lifetein.com [lifetein.com]
- 6. benchchem.com [benchchem.com]
- 7. cancer.iu.edu [cancer.iu.edu]
- 8. benchchem.com [benchchem.com]
- 9. researchgate.net [researchgate.net]
- 10. Alexa Fluor Dyes Spanning the Visible and Infrared Spectrum—Section 1.3 | Thermo Fisher Scientific - JP [thermofisher.com]
- 11. documents.thermofisher.com [documents.thermofisher.com]
- 12. Cy5 Spectrum: Key Properties & Applications [baseclick.eu]
- 13. Cy5 Dye | Thermo Fisher Scientific - TW [thermofisher.com]
- 14. documents.thermofisher.com [documents.thermofisher.com]
- 15. bocsci.com [bocsci.com]
- 16. Quantitative measurement of proteins by western blotting with Cy5-coupled secondary antibodies - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Head-to-Head Comparison: DEEP RED vs. Cy5 Fluorescent Dyes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585064#deep-red-vs-cy5-fluorescent-dye-comparison]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com